

Spectroscopic Characterization of 2-Morpholin-4-yl-2-phenylpropanenitrile: A Technical Guide

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Compound of Interest

Compound Name: 2-Morpholin-4-yl-2-phenylpropanenitrile

CAS No.: 477531-81-0

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Abstract

This technical guide provides a comprehensive analysis of the spectroscopic profile of **2-Morpholin-4-yl-2-phenylpropanenitrile**, a molecule of interest in synthetic and medicinal chemistry. Due to the limited availability of direct experimental data for this specific compound, this document leverages established spectroscopic principles and data from analogous structures to present a robust, predictive characterization. This guide is intended for researchers, scientists, and drug development professionals, offering detailed interpretations of expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. Furthermore, it includes detailed, field-proven protocols for the acquisition of such data, ensuring a self-validating framework for experimental chemists.

Introduction

2-Morpholin-4-yl-2-phenylpropanenitrile is a tertiary aminonitrile featuring a chiral quaternary carbon center. The presence of a phenyl ring, a nitrile group, and a morpholine moiety imparts a unique combination of steric and electronic properties, making it a valuable building block in

organic synthesis. α -aminonitriles are key intermediates in the Strecker synthesis of amino acids and have been investigated for a range of biological activities.^[1] A thorough understanding of the spectroscopic characteristics of this molecule is paramount for its unambiguous identification, purity assessment, and for tracking its transformations in chemical reactions.

This guide will provide a detailed predictive analysis of the ^1H NMR, ^{13}C NMR, IR, and MS data for **2-Morpholin-4-yl-2-phenylpropanenitrile**. The causality behind spectral predictions is explained, drawing upon fundamental principles of spectroscopy and data from closely related structures.

Figure 1: Molecular Structure of **2-Morpholin-4-yl-2-phenylpropanenitrile**

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the structural elucidation of organic molecules in solution. The following sections detail the predicted ^1H and ^{13}C NMR spectra of the title compound.

Predicted ^1H NMR Spectrum

The proton NMR spectrum is expected to show distinct signals for the phenyl, morpholine, and methyl protons. The chemical shifts are influenced by the electronic environment and spatial arrangement of the nuclei.

Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~ 7.3 - 7.5	Multiplet	5H	Aromatic protons (C_6H_5)	Protons on the phenyl ring are deshielded and typically appear in this region.
~ 3.6 - 3.8	Triplet-like multiplet	4H	Morpholine protons (-O-CH ₂ -)	Protons adjacent to the electronegative oxygen atom are deshielded. The morpholine ring exists in a chair conformation, leading to what often appears as a triplet. [2]
~ 2.5 - 2.7	Triplet-like multiplet	4H	Morpholine protons (-N-CH ₂ -)	Protons adjacent to the nitrogen atom are less deshielded than those next to oxygen. [3]
~ 1.8	Singlet	3H	Methyl protons (-CH ₃)	The methyl group is attached to a quaternary carbon and will appear as a singlet.

Causality of Predictions:

- **Phenyl Protons:** The aromatic protons will likely appear as a complex multiplet due to overlapping signals.
- **Morpholine Protons:** In a freely rotating system, the morpholine protons adjacent to the nitrogen and oxygen would each appear as a triplet. However, the chair conformation can lead to more complex splitting patterns, often appearing as broadened triplets.^{[2][4]}
- **Methyl Protons:** The methyl group, being attached to a quaternary carbon, has no adjacent protons to couple with, hence it is predicted to be a singlet.

Predicted ^{13}C NMR Spectrum

The ^{13}C NMR spectrum will provide information on the carbon skeleton of the molecule.

Predicted Chemical Shift (δ , ppm)	Assignment	Rationale
~ 135 - 140	Quaternary aromatic carbon (ipso-C)	The carbon of the phenyl ring attached to the propanenitrile moiety.
~ 128 - 130	Aromatic CH carbons	The protonated carbons of the phenyl ring.
~ 120 - 125	Nitrile carbon ($-C\equiv N$)	The sp-hybridized carbon of the nitrile group typically appears in this region. [5]
~ 67 - 70	Morpholine carbons ($-O-CH_2-$)	The carbons adjacent to the oxygen atom are significantly deshielded. [6]
~ 60 - 65	Quaternary carbon (α -carbon)	The carbon attached to the phenyl, nitrile, methyl, and morpholine groups.
~ 48 - 52	Morpholine carbons ($-N-CH_2-$)	The carbons adjacent to the nitrogen atom are less deshielded than those next to oxygen.
~ 25 - 30	Methyl carbon ($-CH_3$)	The methyl carbon is expected in the aliphatic region.

Experimental Protocol for NMR Spectroscopy

This protocol provides a standardized method for acquiring high-quality NMR data for **2-Morpholin-4-yl-2-phenylpropanenitrile**.

Objective: To obtain high-resolution 1H and ^{13}C NMR spectra for structural confirmation.

Methodology:

- Sample Preparation:

- Accurately weigh 5-10 mg of the solid sample.
- Dissolve the sample in approximately 0.6 mL of a suitable deuterated solvent (e.g., CDCl_3 or DMSO-d_6) in a clean, dry NMR tube. Chloroform-d is often a good first choice for its ability to dissolve a wide range of organic compounds.
- Add a small amount of tetramethylsilane (TMS) as an internal standard ($\delta = 0.00$ ppm).
- Instrument Parameters (for a 400 MHz spectrometer):
 - ^1H NMR:
 - Pulse Program: Standard single-pulse experiment.
 - Spectral Width: -2 to 12 ppm.
 - Acquisition Time: 3-4 seconds.
 - Relaxation Delay: 1-2 seconds.
 - Number of Scans: 16-64, depending on sample concentration.
 - Temperature: 298 K.
 - ^{13}C NMR:
 - Pulse Program: Proton-decoupled single-pulse experiment (e.g., zgpg30).
 - Spectral Width: 0 to 220 ppm.
 - Acquisition Time: 1-2 seconds.
 - Relaxation Delay: 2-5 seconds.
 - Number of Scans: 1024-4096, as ^{13}C has a low natural abundance.
- Data Processing:
 - Apply Fourier transformation to the acquired Free Induction Decay (FID).

- Phase correct the spectrum.
- Calibrate the spectrum using the TMS signal at 0.00 ppm for ^1H and the solvent peak for ^{13}C (e.g., CDCl_3 at 77.16 ppm).
- Integrate the peaks in the ^1H spectrum.
- Analyze the chemical shifts, multiplicities, and coupling constants.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on the absorption of infrared radiation.

Predicted IR Absorption Bands

Predicted Wavenumber (cm^{-1})	Intensity	Assignment	Functional Group
~ 3100 - 3000	Medium	C-H stretch	Aromatic
~ 2950 - 2850	Medium-Strong	C-H stretch	Aliphatic (Morpholine & Methyl)
~ 2240 - 2260	Medium-Sharp	$\text{C}\equiv\text{N}$ stretch	Nitrile[5]
~ 1600, ~1450	Medium-Weak	$\text{C}=\text{C}$ stretch	Aromatic Ring
~ 1115 - 1070	Strong	C-O-C stretch	Ether (Morpholine)[7]
~ 1250 - 1020	Medium	C-N stretch	Tertiary Amine (Morpholine)

Causality of Predictions:

- Nitrile Stretch: The $\text{C}\equiv\text{N}$ triple bond stretch is a very characteristic and sharp absorption in a relatively clean region of the spectrum, making it a key diagnostic peak.[5]
- Ether C-O-C Stretch: The C-O-C stretching vibration in the morpholine ring is expected to be a strong and prominent band.[7]

- Aliphatic and Aromatic C-H Stretches: These are expected in their usual regions, just below and above 3000 cm^{-1} , respectively.

Experimental Protocol for IR Spectroscopy

Objective: To identify the key functional groups in **2-Morpholin-4-yl-2-phenylpropanenitrile**.

Methodology (Attenuated Total Reflectance - ATR):

- Sample Preparation:
 - Ensure the ATR crystal (typically diamond or germanium) is clean by wiping it with a soft cloth dampened with a volatile solvent like isopropanol.
 - Record a background spectrum of the clean, empty ATR accessory.
 - Place a small amount of the solid sample onto the ATR crystal.
 - Apply pressure using the anvil to ensure good contact between the sample and the crystal.
- Instrument Parameters:
 - Spectrometer: A Fourier-Transform Infrared (FTIR) spectrometer.
 - Scan Range: $4000 - 400\text{ cm}^{-1}$.
 - Resolution: 4 cm^{-1} .
 - Number of Scans: 16-32.
- Data Acquisition:
 - Acquire the sample spectrum. The instrument's software will automatically ratio the sample spectrum against the background to generate the final absorbance or transmittance spectrum.

Mass Spectrometry (MS)

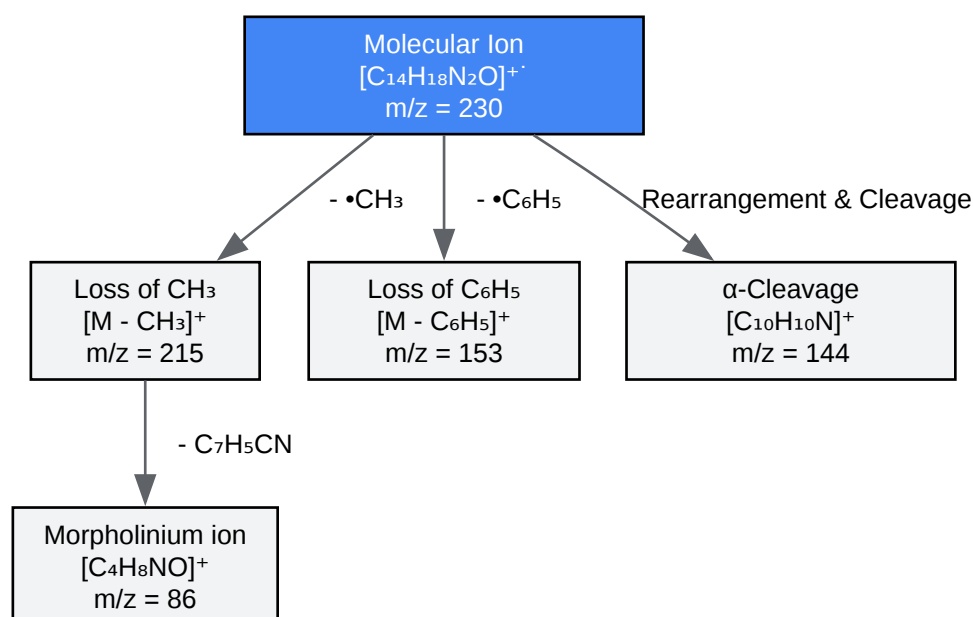
Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which is crucial for confirming its identity.

Predicted Mass Spectrum

- Molecular Formula: $C_{14}H_{18}N_2O$
- Molecular Weight: 230.31 g/mol
- Predicted Molecular Ion (M^+) or $[M+H]^+$: $m/z = 230$ (for EI) or 231 (for ESI)

Predicted Fragmentation Pathways:

The fragmentation of **2-Morpholin-4-yl-2-phenylpropanenitrile** is expected to be dominated by cleavages alpha to the nitrogen atom of the morpholine ring and the quaternary carbon, which are favorable processes for stabilizing the resulting carbocations.



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Figure 2: Predicted Key Fragmentation Pathways

Major Predicted Fragments:

m/z	Proposed Fragment
230	Molecular Ion ($M^{+ \cdot}$)
215	$[M - CH_3]^+$
153	$[M - C_6H_5]^+$
144	$[C_{10}H_{10}N]^+$ (from rearrangement and cleavage)
86	Morpholinium ion fragment

Causality of Predictions:

- **Alpha-Cleavage:** The cleavage of bonds alpha to the nitrogen atom is a characteristic fragmentation pathway for amines, leading to the formation of a stable iminium ion.^[8]
- **Loss of Substituents from Quaternary Carbon:** The bonds to the quaternary carbon are susceptible to cleavage, leading to the loss of the methyl or phenyl radical, resulting in a stabilized carbocation.

Experimental Protocol for Mass Spectrometry

Objective: To determine the molecular weight and fragmentation pattern of the molecule.

Methodology (GC-MS with Electron Ionization - EI):

- **Sample Preparation:**
 - Dissolve a small amount of the sample (approx. 1 mg/mL) in a volatile organic solvent (e.g., dichloromethane or ethyl acetate).
- **Gas Chromatography (GC) Parameters:**
 - **Column:** A non-polar capillary column (e.g., HP-5MS, 30 m x 0.25 mm x 0.25 μ m).
 - **Carrier Gas:** Helium at a constant flow rate (e.g., 1 mL/min).
 - **Injector Temperature:** 250 °C.

- Oven Program: Start at 100 °C, hold for 1 minute, then ramp to 280 °C at 10-20 °C/min, and hold for 5-10 minutes. This program should be optimized to ensure good separation and peak shape.[\[9\]](#)
- Mass Spectrometry (MS) Parameters:
 - Ionization Mode: Electron Ionization (EI).
 - Electron Energy: 70 eV.
 - Source Temperature: 230 °C.[\[9\]](#)
 - Mass Analyzer: Quadrupole or Time-of-Flight (TOF).
 - Scan Range: m/z 40-400.

Methodology (LC-MS with Electrospray Ionization - ESI):

- Sample Preparation:
 - Dissolve a small amount of the sample (approx. 0.1 mg/mL) in a solvent compatible with reverse-phase chromatography (e.g., acetonitrile/water with 0.1% formic acid).
- Liquid Chromatography (LC) Parameters:
 - Column: A C18 reverse-phase column.
 - Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
 - Flow Rate: 0.2 - 0.5 mL/min.
- Mass Spectrometry (MS) Parameters:
 - Ionization Mode: Positive Electrospray Ionization (ESI+). ESI is a soft ionization technique that typically results in the protonated molecule $[M+H]^+$ with minimal fragmentation.[\[10\]](#)
 - Capillary Voltage: 3-4 kV.

- Source Temperature: 100-150 °C.
- Scan Range: m/z 100-500.

Conclusion

This technical guide provides a detailed, predictive spectroscopic analysis of **2-Morpholin-4-yl-2-phenylpropanenitrile**. The predicted ^1H NMR, ^{13}C NMR, IR, and MS data, along with the provided experimental protocols, offer a comprehensive framework for the identification and characterization of this compound. While based on well-established principles, experimental verification of this data is encouraged to further solidify the spectroscopic profile of this molecule. The methodologies described herein are robust and widely applicable to the characterization of similar small organic molecules.

References

- ACD/Labs. (n.d.). NMR Prediction. Retrieved from [\[Link\]](#)
- ChemAxon. (n.d.). NMR Predictor. Retrieved from [\[Link\]](#)
- Chemistry Stack Exchange. (2016). Multiplet shape in proton NMR of morpholines. Retrieved from [\[Link\]](#)
- Ghosh, M., et al. (2011). Electrospray Ionization Mass Spectrometry: A Technique to Access the Information beyond the Molecular Weight of the Analyte.
- ResearchGate. (2017). Which solvents I should use for taking NMR of amino acid?. Retrieved from [\[Link\]](#)
- Abraham, R. J., & Reid, M. (2000). Proton chemical shifts in NMR. Part 15—proton chemical shifts in nitriles and the electric field and p-electron effects of the cyano group. *Magnetic Resonance in Chemistry*, 38(8), 570-579.
- Bryan Research & Engineering, LLC. (n.d.). Analysis of Amine Solutions by Gas Chromatography. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Mass spectra of morpholine cation and fragment ions. Retrieved from [\[Link\]](#)

- Problems in Chemistry. (2023). Mass Spectrometry Part 8 - Fragmentation in Amines. Retrieved from [\[Link\]](#)
- NMRDB.org. (n.d.). Predict ¹H proton NMR spectra. Retrieved from [\[Link\]](#)
- NIST. (n.d.). Morpholine. In NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- Katritzky, A. R., et al. (2005). ¹H and ¹³C NMR Spectra of N-substituted Morpholines. Magnetic Resonance in Chemistry, 43(8), 673-5.
- ResearchGate. (2000). Proton chemical shifts in nitriles and the electric field and π -electron effects of the cyano group. Retrieved from [\[Link\]](#)
- Gottlieb, H. E., et al. (2010). NMR Chemical Shifts of Trace Impurities: Common Laboratory Solvents, Organics, and Gases in Deuterated Solvents Relevant to the Organometallic Chemist. The Journal of Organic Chemistry, 75(9), 3155-3161.
- ACS Publications. (2012). Gas Chromatography–Mass Spectrometry Assessment of Amines in Port Wine and Grape Juice after Fast Chloroformate Extraction/Derivatization. Journal of Agricultural and Food Chemistry.
- NIH. (n.d.). ELECTROSPRAY IONIZATION (ESI) FRAGMENTATIONS AND DIMETHYLDIOXIRANE REACTIVITIES OF THREE DIVERSE LACTAMS HAVING FULL, HALF, AND ZERO RESONANCE ENERGIES. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2022). 6.5: Amine Fragmentation. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). The FT-IR spectrum of (a) morpholine and (b) morpholinium glycolate. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Mass spectra and major fragmentation patterns of piperazine designer drugs. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). 2.1.2. Gas chromatography of amines as various derivatives. Retrieved from [\[Link\]](#)
- NIH. (2019). Revisiting Fragmentation Reactions of Protonated α -Amino Acids by High-Resolution Electrospray Ionization Tandem Mass Spectrometry with Collision-Induced Dissociation. Retrieved from [\[Link\]](#)

- Organic Chemistry Data. (2020). 5-HMR-2 Chemical Shift. Retrieved from [\[Link\]](#)
- Bulgarian Chemical Communications. (2021). Prediction of ^1H -NMR shifts with Ambit-HNMR software. Retrieved from [\[Link\]](#)
- SciSpace. (2022). Organocatalytic Synthesis of α -Aminonitriles: A Review. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Observed IR spectrum of neutral morpholine. Retrieved from [\[Link\]](#)
- Mesbah Energy. (2020). What are the solvents used in NMR?. Retrieved from [\[Link\]](#)
- NIH. (2023). Comparison of gas chromatographic techniques for the analysis of iodinated derivatives of aromatic amines. Retrieved from [\[Link\]](#)
- RSC Publishing. (n.d.). Decarboxylative benzylation and arylation of nitriles. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2023). Mass Spectrometry - Fragmentation Patterns. Retrieved from [\[Link\]](#)
- ACS Publications. (2023). Unraveling the Conformational Preference of Morpholine. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2020). 20.3: Predicting a ^1H -NMR Spectrum From The Structure. Retrieved from [\[Link\]](#)
- Organic Chemistry Portal. (n.d.). α -Aminonitrile synthesis by cyanation. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2025). 20.8: Spectroscopy of Carboxylic Acids and Nitriles. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). Electrospray ionization. Retrieved from [\[Link\]](#)
- Waters. (n.d.). Exact Mass GC-MS Analysis of Amine Monomers Used in Combinatorial Library Production. Retrieved from [\[Link\]](#)
- ACD/Labs. (2008). Recognizing the NMR pattern for morpholine. Retrieved from [\[Link\]](#)

- ACS Publications. (2026). Strategic Use of Benzylic Alcohols Reveals Cryptic Hydrogen-Bonding Interactions. Retrieved from [\[Link\]](#)
- NIH. (2019). An Organic Chemist's Guide to Electrospray Mass Spectrometric Structure Elucidation. Retrieved from [\[Link\]](#)
- Chemistry Steps. (n.d.). NMR Chemical Shift Values Table. Retrieved from [\[Link\]](#)
- YouTube. (2023). How to Predict NMR in ChemDraw. Retrieved from [\[Link\]](#)
- YouTube. (2023). Fragmentation in Mass Spectrometry. Retrieved from [\[https://www.youtube.com/watch?v=00:00 Introduction 01:07 Alkanes and Alkyl Groups 05:00 Branched Alkanes and Alkyl Groups 06:18 Alpha Cleavage and Dehydration 09:18 McLafferty Rearrangement\]](https://www.youtube.com/watch?v=00:00 Introduction 01:07 Alkanes and Alkyl Groups 05:00 Branched Alkanes and Alkyl Groups 06:18 Alpha Cleavage and Dehydration 09:18 McLafferty Rearrangement)([\[Link\]](#) Introduction 01:07 Alkanes and Alkyl Groups 05:00 Branched Alkanes and Alkyl Groups 06:18 Alpha Cleavage and Dehydration 09:18 McLafferty Rearrangement)
- Organic Chemistry Data. (n.d.). ¹H NMR Chemical Shifts. Retrieved from [\[Link\]](#)
- Chemguide. (n.d.). Fragmentation patterns in the mass spectra of organic compounds. Retrieved from [\[Link\]](#)
- PubMed. (2019). ¹³C NMR chemical shift prediction of diverse chemical compounds. Retrieved from [\[Link\]](#)

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Sources

- 1. scispace.com [scispace.com]
- 2. chemistry.stackexchange.com [chemistry.stackexchange.com]
- 3. ¹H and ¹³C NMR spectra of N-substituted morpholines - PubMed [pubmed.ncbi.nlm.nih.gov]

- [4. modgraph.co.uk \[modgraph.co.uk\]](https://modgraph.co.uk)
- [5. chem.libretexts.org \[chem.libretexts.org\]](https://chem.libretexts.org)
- [6. acdlabs.com \[acdlabs.com\]](https://acdlabs.com)
- [7. Morpholine\(110-91-8\) IR Spectrum \[m.chemicalbook.com\]](https://m.chemicalbook.com)
- [8. chem.libretexts.org \[chem.libretexts.org\]](https://chem.libretexts.org)
- [9. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [10. Electrospray ionization - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
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